

4-(2-Phenylethyl)benzophenone material safety data sheet

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Compound of Interest

Compound Name: 4-(2-Phenylethyl)benzophenone

CAS No.: 91036-10-1

Cat. No.: B1274181

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An In-Depth Technical Guide to the Material Safety Profile of **4-(2-Phenylethyl)benzophenone**

Introduction

4-(2-Phenylethyl)benzophenone is a substituted aromatic ketone. Its molecular structure features a benzophenone core with a phenylethyl group attached at the 4-position of one of the phenyl rings. While specific, comprehensive material safety data sheets (MSDS) for **4-(2-Phenylethyl)benzophenone** are not readily available in public databases, a robust safety profile can be inferred from its chemical structure and the extensive data available for the parent compound, benzophenone. This guide synthesizes the known properties of **4-(2-Phenylethyl)benzophenone** with the well-documented safety and toxicological data of benzophenone to provide researchers, scientists, and drug development professionals with a thorough understanding of its potential hazards and safe handling procedures.

Chemical and Physical Properties

A foundational aspect of chemical safety is understanding a substance's physical and chemical properties, as these dictate its behavior under various conditions.

Property	Value	Source
Chemical Name	4-(2-Phenylethyl)benzophenone	[1]
CAS Number	91036-10-1	[1][2]
Molecular Formula	C21H18O	[1][2]
Molecular Weight	286.4 g/mol	[1][2]
Boiling Point	420.4°C at 760 mmHg	[1]
Flash Point	182.3°C	[1]
Density	1.096 g/cm ³	[1]
Appearance	Likely a solid at room temperature	Inferred from benzophenone
Solubility	Expected to be insoluble in water and soluble in organic solvents.[3][4]	Inferred from benzophenone

Hazard Identification and Classification

Due to the lack of specific toxicological studies on **4-(2-Phenylethyl)benzophenone**, the hazard identification is largely based on the profile of benzophenone. The addition of the phenylethyl group is not expected to drastically alter the primary hazards associated with the benzophenone moiety.

GHS Classification (Predicted):

- Carcinogenicity: Category 2 - Suspected of causing cancer.[5][6] Benzophenone is classified as a possible human carcinogen (Group 2B) by the International Agency for Research on Cancer (IARC).[7][8]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs (liver, kidney) through prolonged or repeated exposure.[7][9]

- Hazardous to the Aquatic Environment, Long-Term Hazard: Category 1 or 2 - Very toxic to aquatic life with long-lasting effects.[5][10]

Potential Health Effects:

- Eye Contact: May cause irritation.[11][12]
- Skin Contact: May cause skin irritation.[11][12] Prolonged or repeated contact may lead to sensitization.[13]
- Inhalation: May cause respiratory tract irritation.[11][14]
- Ingestion: May be harmful if swallowed, potentially causing gastrointestinal irritation.[11][14]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[9]
- Avoid generating dust.[9][10]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[6][10][15]
- Wash hands thoroughly after handling.[9][10]
- Keep away from heat, sparks, and open flames.[7]
- Avoid contact with strong oxidizing agents.[14][15]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[9][14][15]
- Store away from incompatible materials such as strong oxidizers.[14][15]

- Store locked up.[9][10]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[10][11]
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[10]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[10][14]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.[10][15]

Accidental Release and Disposal

Accidental Release:

- Evacuate personnel from the area.
- Wear appropriate PPE, including respiratory protection.[10]
- Avoid creating dust.[10]
- Sweep up the spilled material and place it in a suitable, closed container for disposal.[5][15]
- Ventilate the area and wash the spill site after material pickup is complete.[15]
- Prevent entry into waterways, as benzophenone is toxic to aquatic life.[5][10]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.[5][10]

- Do not allow the chemical to enter drains or waterways.[5]

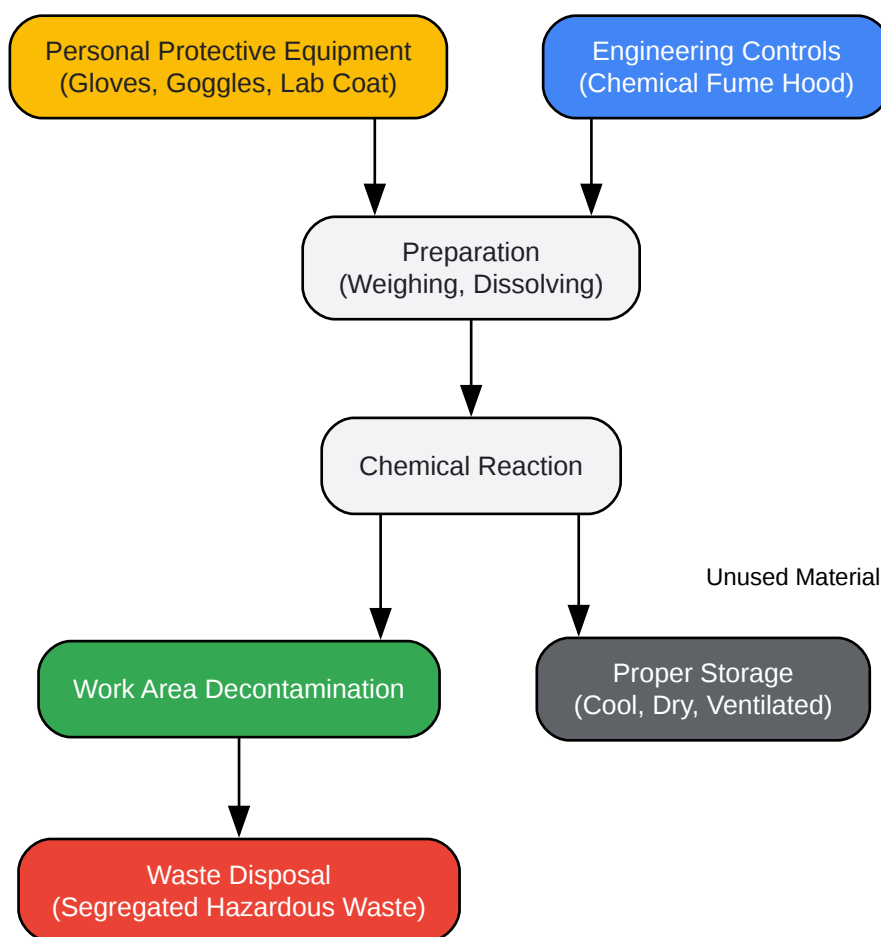
Toxicological Profile (Based on Benzophenone)

The toxicological data for benzophenone provides the basis for the safety precautions for **4-(2-Phenylethyl)benzophenone**.

- Acute Toxicity:
 - Oral LD50 (rat): >10 g/kg[10]
 - Dermal LD50 (rabbit): 3535 mg/kg[10][15]
- Carcinogenicity: Benzophenone is classified by IARC as possibly carcinogenic to humans (Group 2B).[7][8] Studies have shown evidence of carcinogenic activity in rodents.[8]
- Genotoxicity: Benzophenone has been reported to be neither mutagenic nor genotoxic in various in vivo and in vitro experiments.[8]
- Reproductive/Developmental Toxicity: Some studies on benzophenone have indicated potential developmental effects at high doses.[8]
- Endocrine Disruption: Benzophenone has been identified as an endocrine disruptor.[16]

Experimental Protocols and Workflows

Workflow for Safe Handling of 4-(2-Phenylethyl)benzophenone



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